

# The Biological Role of Torulene in Yeast and Aphids: A Technical Guide

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## Compound of Interest

Compound Name: *Torulene*

Cat. No.: *B1238558*

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## Introduction

**Torulene** (3',4'-didehydro- $\beta,\gamma$ -carotene) is a tetraterpenoid carotenoid pigment synthesized by a variety of fungi, most notably red yeasts of the genera *Rhodotorula* and *Sporobolomyces*.<sup>[1]</sup> <sup>[2]</sup> This vibrant red-orange compound plays a crucial role in protecting these microorganisms from environmental stressors. In a remarkable example of horizontal gene transfer, the genetic machinery for **torulene** biosynthesis has been acquired by the pea aphid, *Acyrtosiphon pisum*, granting it the unique ability among animals to synthesize its own carotenoids.<sup>[3]</sup> This guide provides an in-depth technical overview of the biological roles of **torulene** in both yeast and aphids, focusing on its biosynthesis, physiological functions, and the regulatory pathways that govern its production.

## Biological Role of Torulene in Yeast

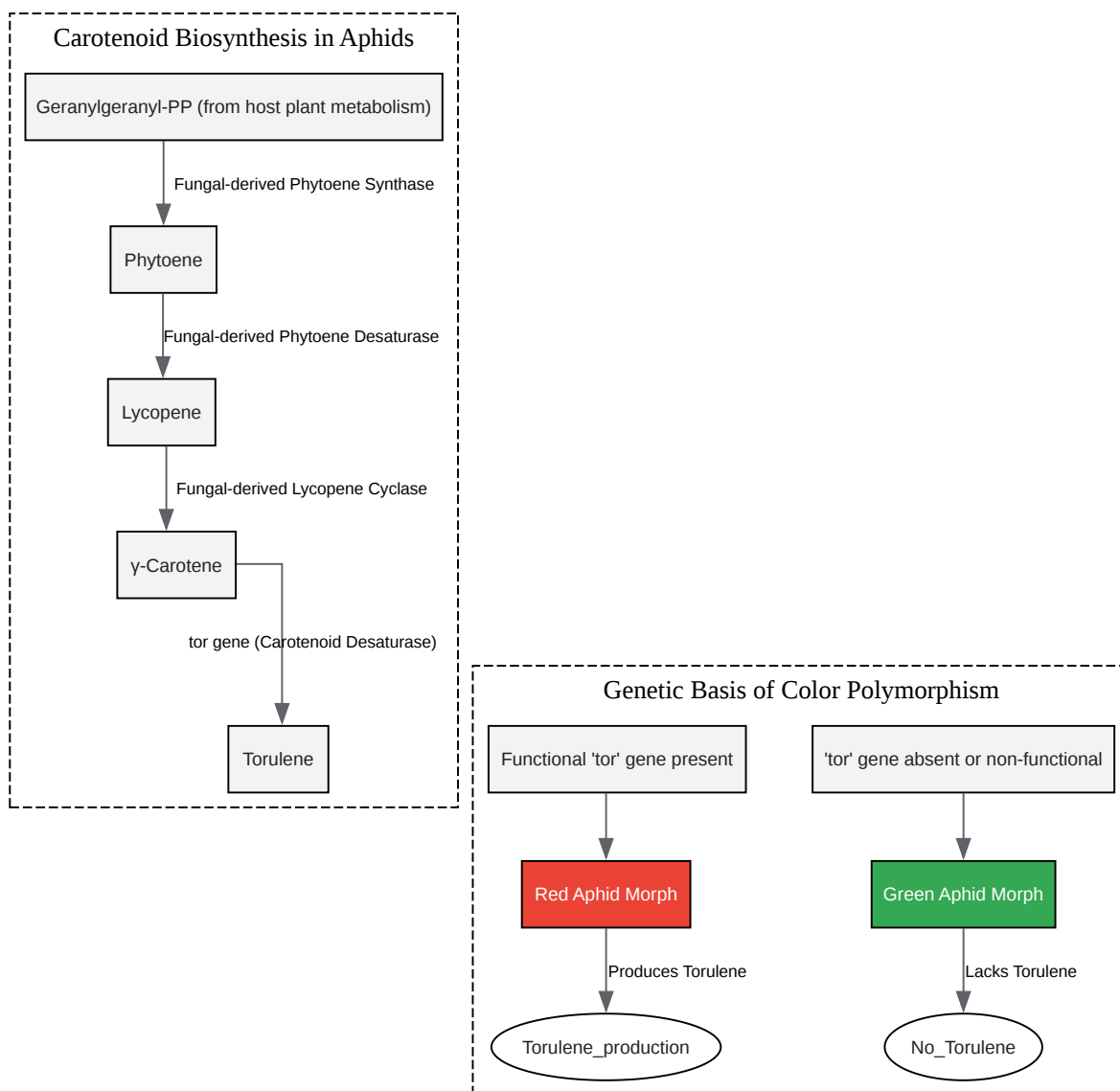
In yeast, **torulene** is a non-provitamin A carotenoid that serves primarily as a potent antioxidant and photoprotective agent. Its accumulation is often a response to cellular stress, highlighting its importance in survival and adaptation.

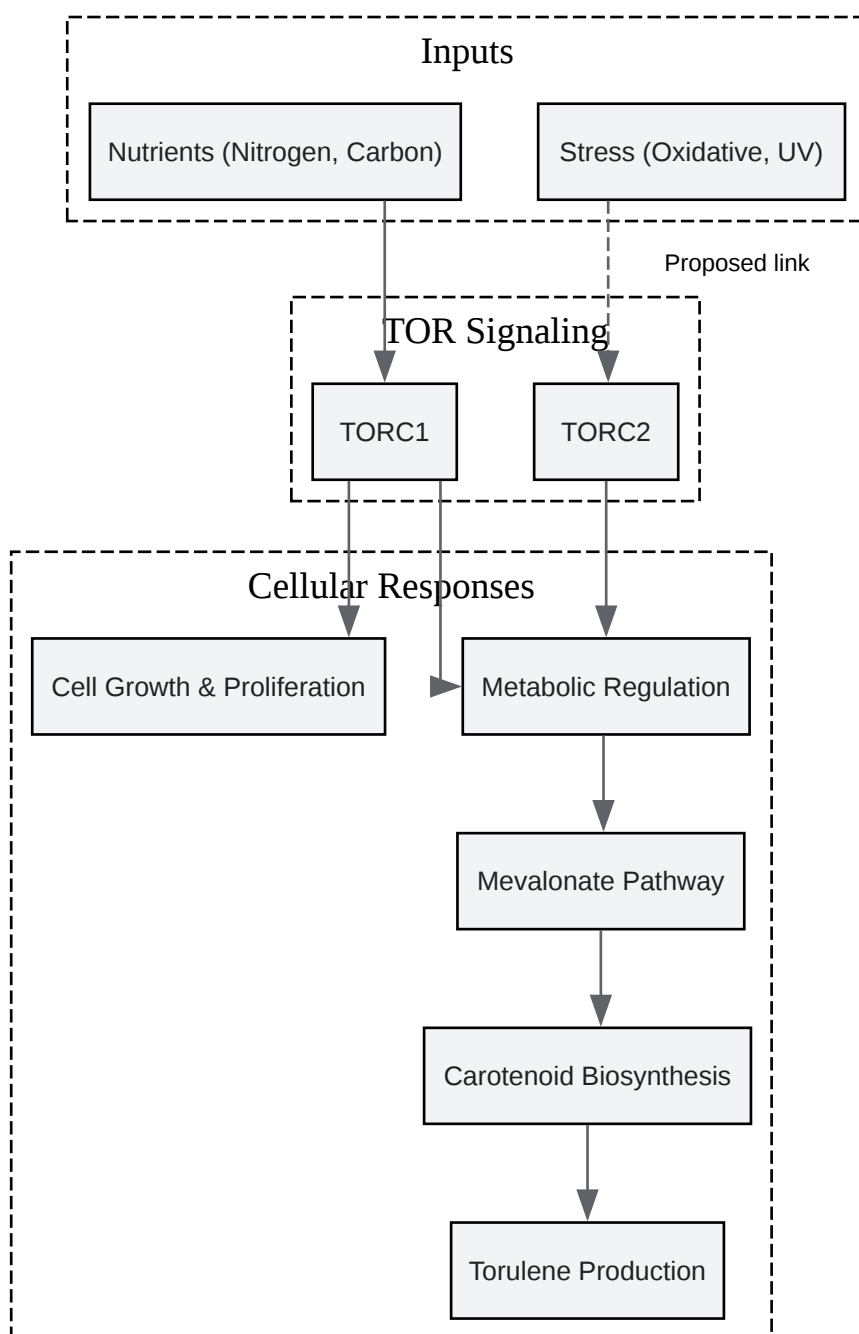
## Biosynthesis Pathway

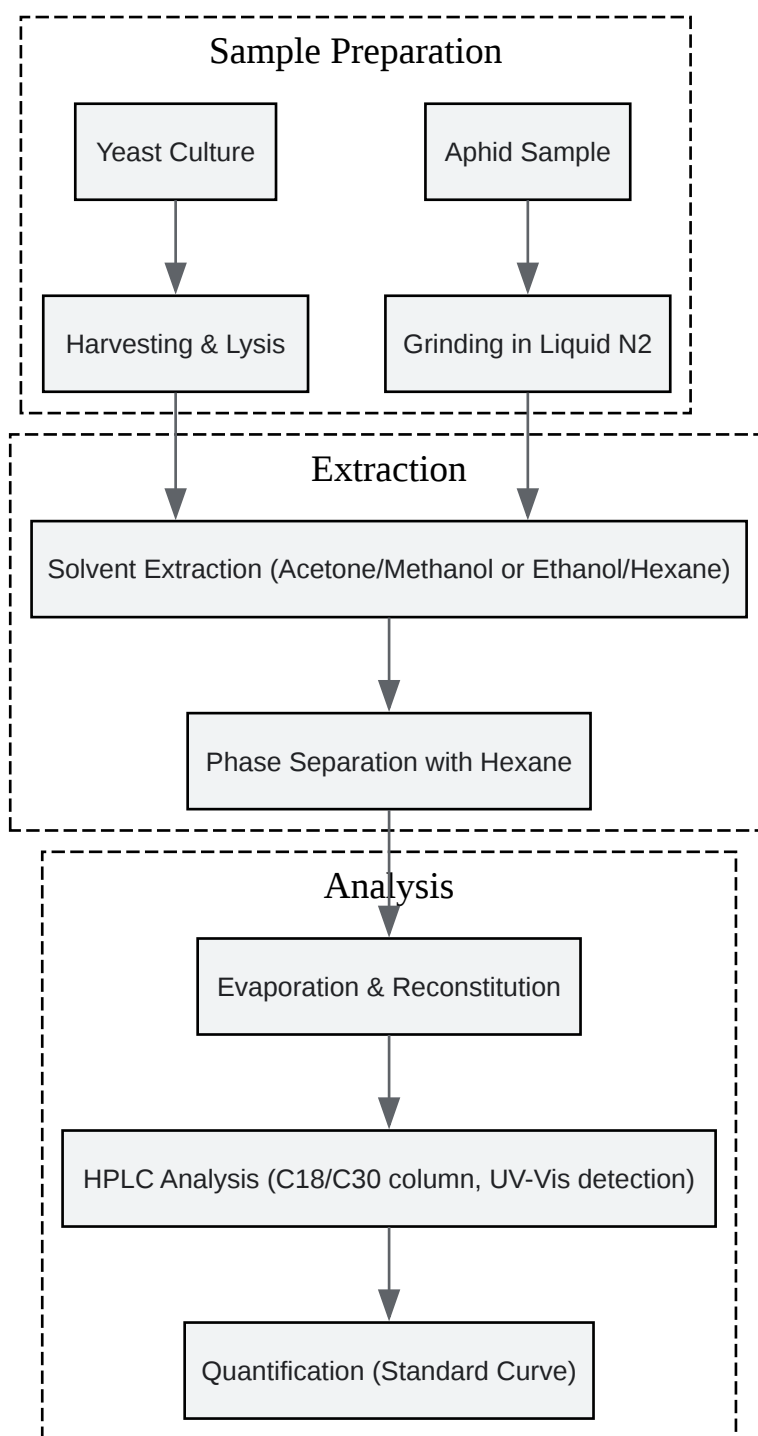
The biosynthesis of **torulene** in yeast originates from the mevalonate pathway, which produces the universal isoprenoid precursors, isopentenyl pyrophosphate (IPP) and dimethylallyl

pyrophosphate (DMAPP). As illustrated in the pathway diagram below, the synthesis of **torulene** proceeds from the C20 precursor, geranylgeranyl pyrophosphate (GGPP). Two molecules of GGPP are condensed to form the first C40 carotenoid, phytoene. A series of desaturation steps catalyzed by phytoene desaturase (encoded by the *crtI* gene) leads to the formation of lycopene. Lycopene is then cyclized to  $\gamma$ -carotene by a bifunctional lycopene cyclase/phytoene synthase (encoded by the *crtYB* gene).[1] A subsequent desaturation step converts  $\gamma$ -carotene to **torulene**.<sup>[1]</sup> **Torulene** can be further oxidized to form torularhodin.<sup>[1]</sup>









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## References

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